

Butopyronoxyl synthetic repellent comparison

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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Butopyronoxyl Profile and Comparative Data

The table below summarizes the available information on **butopyronoxyl** and other common synthetic repellents to facilitate an objective comparison.

Repellent Name	Chemical Class / Origin	Primary Target Pests	Key Efficacy Data (Duration, etc.)	Safety & Regulatory Notes	Other Characteristics (Odor, Material Safety)
Butopyronoxyl	Synthetic (Unclassified pesticide) [1]	Ticks, Flies, Gnats, Mosquitoes [1]	Limited quantitative data available [1]	Not approved in the EU; limited safety data [1]	Pale orange-red liquid with an aromatic odor [1]
DEET (N,N-diethyl-m-toluamide)	Synthetic [2]	Mosquitoes, Ticks [3] [4]	Up to 10-12 hours of protection (varies by concentration) [3]	EPA-approved; rare reports of neurotoxicity at high concentrations [3]	Gold standard; can damage plastics and synthetic fabrics; strong odor [3] [4]
Picaridin (Icaridin)	Synthetic (mimics piperine from	Ticks, Mosquitoes,	Up to 12-14 hours of protection	EPA-approved; considered safe with fewer	Odorless, non-greasy, and does not

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	pepper plants) [4]	Flies, Gnats [4]	(comparable to DEET) [3] [4]	safety concerns than DEET [3]	damage materials [3] [4]
IR3535	Synthetic [2]	Ticks, Mosquitoes (more effective against ticks) [3]	Shorter duration than DEET or Picaridin [3]	EPA-approved [3]	Can damage plastics [3]
Oil of Lemon Eucalyptus (OLE/PMD)	Plant-derived (Eucalyptus citriodora) [2] [4]	Mosquitoes [4]	Up to 6 hours of protection [4]	EPA-approved; not recommended for children under 3 [3]	Natural origin; strong smell that can permeate gear [4]

Experimental Protocol Considerations

The search results did not yield detailed methodologies for evaluating **butopyronoxyl**. For a rigorous comparison, you would typically need to consult standardized testing protocols. Repellent efficacy is commonly assessed through **arm-in-cage studies** or **field tests** that measure the complete protection time from bites. Since such data is unavailable for **butopyronoxyl**, its performance profile remains incomplete compared to the well-documented alternatives.

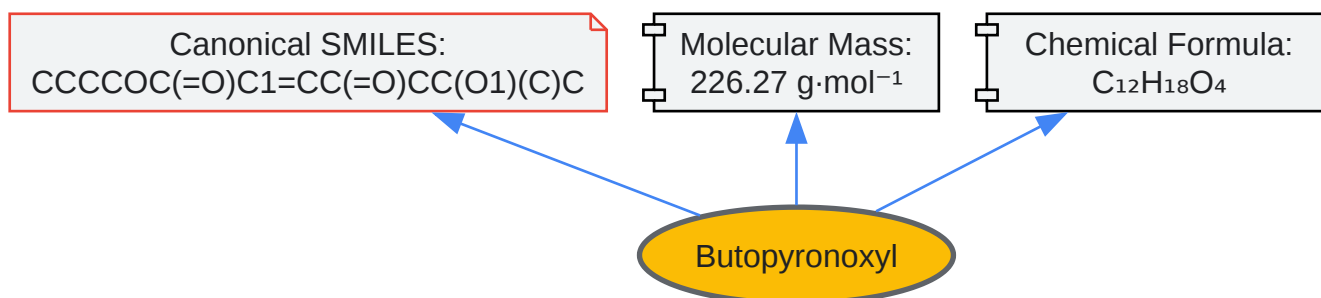
Guidance for Further Research

Given the gaps in the current search results, here are steps to gather more robust information suitable for a professional audience:

- **Consult Specialized Databases:** Search platforms like **SciFinder, Reaxys, or PubMed** using the Chemical Abstracts Service (CAS) number for **butopyronoxyl**, which is **532-34-3** [1]. This will help locate primary scientific literature, including any historical studies and patents.
- **Refine Search Queries:** Use more technical search terms like "**butopyronoxyl** efficacy trial," "**butopyronoxyl** arm-in-cage study," or "**butopyronoxyl** comparative repellency" to target specific experimental data.
- **Investigate Regulatory Sources:** Documents from the **U.S. EPA** or the **European Chemicals Agency (ECHA)** might contain more detailed toxicological and ecotoxicological data that was submitted for regulatory review [1].

Chemical Structure Diagram

As requested, here is a diagram illustrating the molecular structure of **butopyronoxyl**, generated using Graphviz DOT language.



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References

1. Butopyronoxyl [sitem.herts.ac.uk]
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